

# "Aerocavin experimental design for in vivo studies"

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## Compound of Interest

Compound Name: Aerocavin

Cat. No.: B040010

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## Application Notes: Aerocavin for In Vivo Research

### Introduction

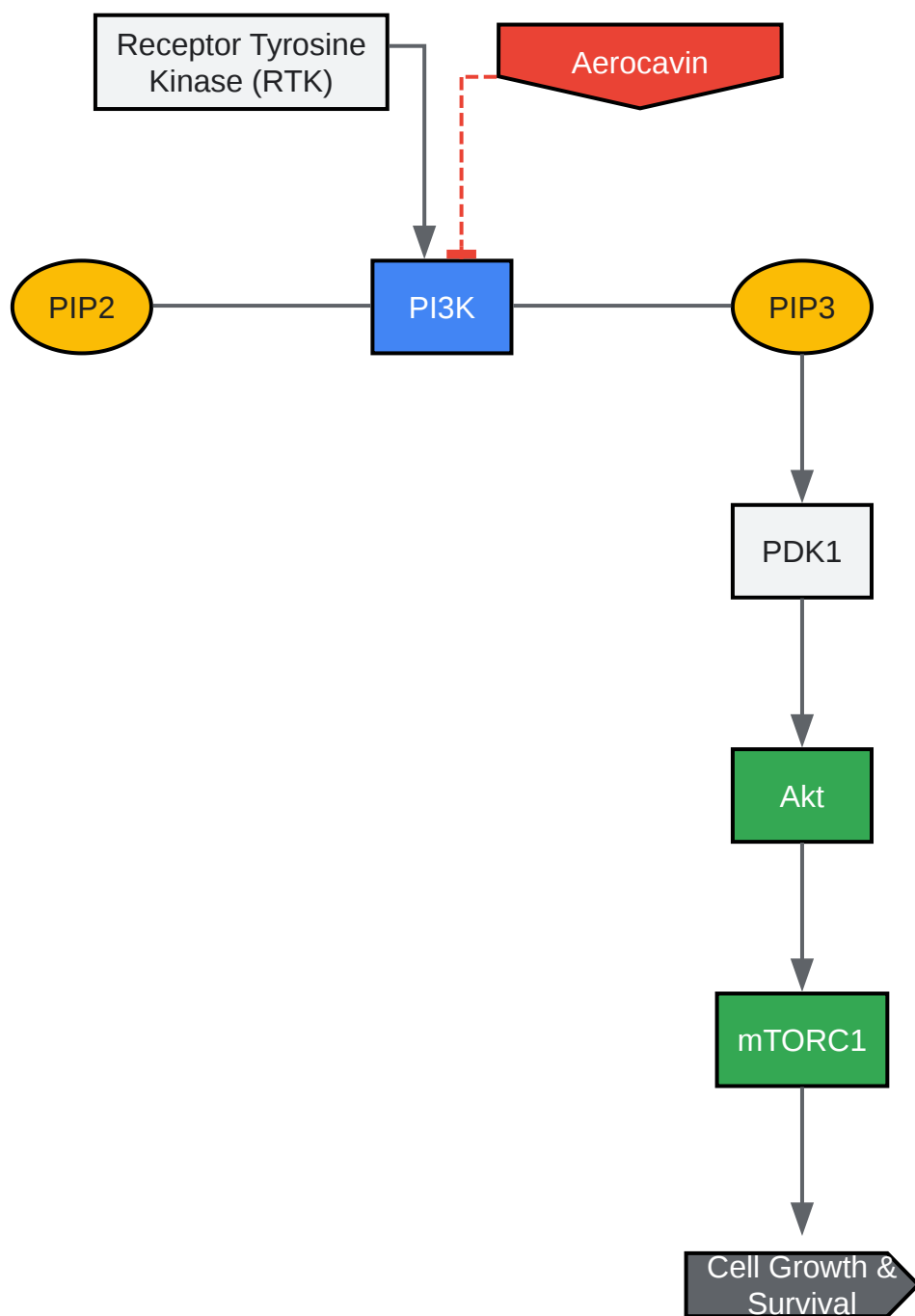
**Aerocavin** is a novel, potent, and selective small molecule inhibitor of the Phosphoinositide 3-kinase (PI3K) signaling pathway. The PI3K/Akt/mTOR cascade is a critical intracellular signaling pathway that regulates a wide range of cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is a hallmark of many human cancers, making it a key target for therapeutic intervention. **Aerocavin** exhibits high selectivity for the p110 $\alpha$  isoform of PI3K, which is frequently mutated and activated in various solid tumors.

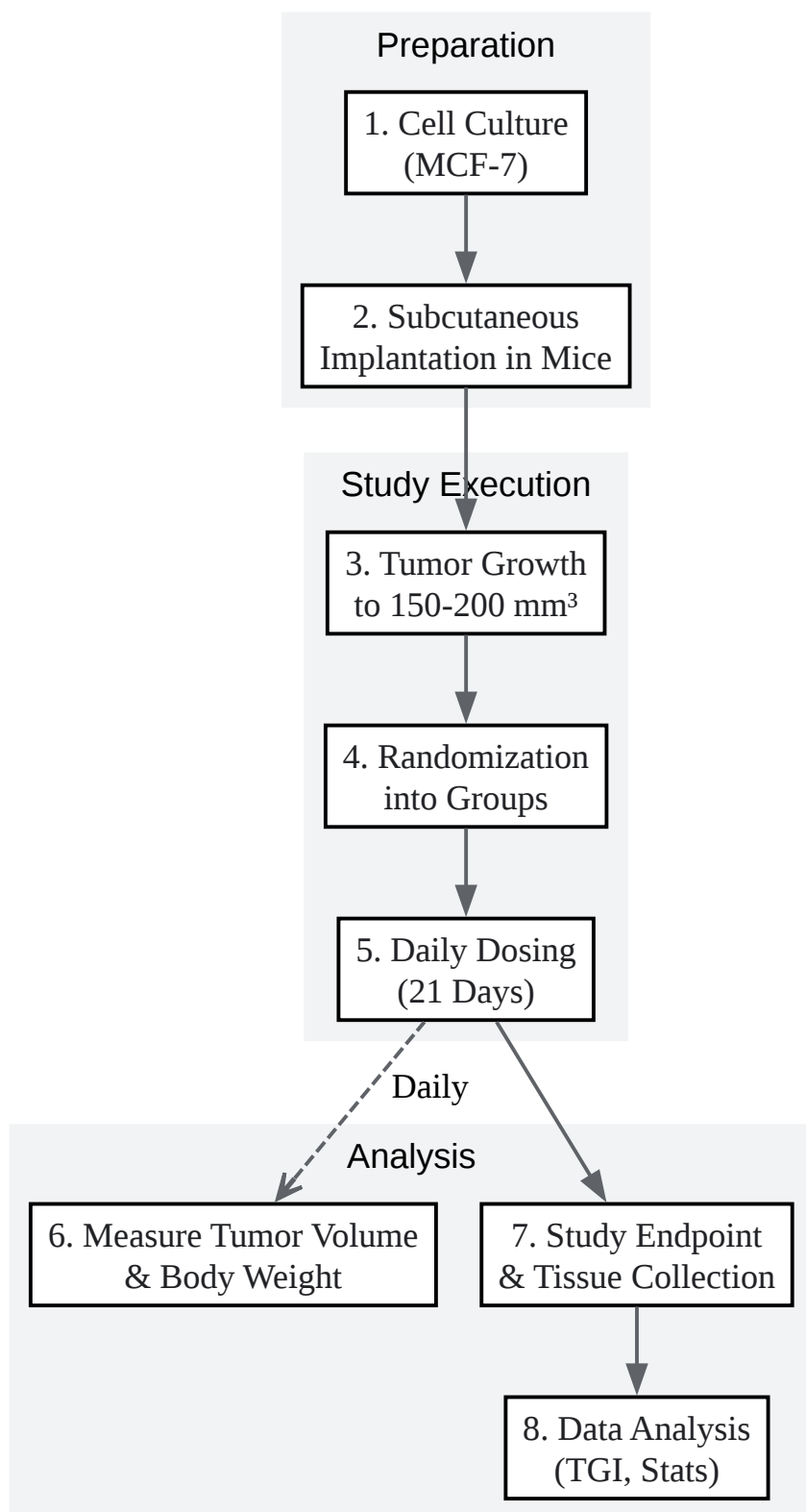
These application notes provide detailed protocols for preclinical in vivo evaluation of **Aerocavin**'s efficacy, pharmacokinetics, and safety profile in murine models.

### Mechanism of Action

**Aerocavin** competitively binds to the ATP-binding pocket of PI3K, preventing the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3). This inhibition blocks the recruitment and activation of downstream effectors, most notably the serine/threonine kinase Akt. The subsequent suppression of the

Akt/mTOR signaling axis leads to the inhibition of cell proliferation and the induction of apoptosis in cancer cells with a constitutively active PI3K pathway.





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